Application Notes and Protocols: JMV 236 in Combination Therapy

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Compound of Interest	
Compound Name:	*Jmv 236*
CAS No.:	*113137-57-8*
Cat. No.:	*B1672977*

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These application notes provide a detailed overview of the experimental protocols and findings related to the cholecystokinin (CCK) analog, **JMV 236**, when used in combination with other compounds to investigate its role in appetite regulation. The data presented here is based on preclinical studies in mice, focusing on the interaction between the CCK system and the prolactin-releasing peptide (PrRP) system.

Core Compound: JMV 236

JMV 236 is a potent and stable analog of cholecystokinin-octapeptide-sulfate (CCK-8-S). It functions as a CCK receptor agonist and has been shown to exert anorexigenic (appetite-suppressing) effects.[1]

Combination Compounds

The following compounds have been used in combination with **JMV 236** to elucidate its mechanism of action:

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- Devazepide (L-364,718): A selective CCK-1 receptor antagonist. This compound is used to block the action of **JMV 236** at the CCK-1 receptor, thereby helping to determine if the effects of **JMV 236** are mediated through this specific receptor subtype.

- Palmitoylated Prolactin-Releasing Peptide (palm-PrRP31): A lipidized analog of the endogenous neuropeptide PrRP. PrRP is involved in the central regulation of satiety. The palmitoylation of PrRP enhances its stability and allows it to be administered peripherally while still exerting central effects.

Quantitative Data Summary

The following tables summarize the key quantitative findings from studies investigating the effects of **JMV 236** in combination with devazepide and palm-PrRP31 on food intake and neuronal activation in fasted mice.

Table 1: Effect of **JMV 236** and Devazepide on Non-Cumulative Food Intake in Fasted Mice[2]

Treatment Group	0-30 min Food Intake (% of Saline Control)	30-60 min Food Intake (% of Saline Control)
Saline (Sal)	100%	100%
JMV 236	~8% ($p<0.05$ vs Sal)	~8% ($p<0.05$ vs Sal)
Devazepide (Dev)	No significant difference from Sal	No significant difference from Sal
Dev + JMV 236	Significantly attenuated anorexigenic effect of JMV 236 ($p<0.05$ vs JMV 236)	Significantly attenuated anorexigenic effect of JMV 236 ($p<0.05$ vs JMV 236)

Table 2: Effect of **JMV 236** and palm-PrRP31 on Neuronal Activation (c-Fos Expression) in the Caudal Nucleus of the Solitary Tract (cNTS) and Paraventricular Nucleus of the Hypothalamus (PVN)[2]

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Treatment Group	Fos-immunolabeled PrRP neurons in cNTS (relative to palm-PrRP31)	Fos-immunolabeled cells in PVN (relative to palm-PrRP31)
palm-PrRP31	100%	100%
JMV 236	Significantly increased ($p<0.05$)	Significantly increased ($p<0.05$)
JMV 236 + palm-PrRP31	Significantly increased ($p<0.05$)	Significantly increased ($p<0.05$)
Dev + JMV 236 + palm-PrRP31	No significant difference from Dev alone	Significantly higher than Dev alone ($p<0.05$)

Experimental Protocols

Animal Models and Housing

- Species: Male C57BL/6J mice are typically used.
- Housing: Mice are individually housed in a controlled environment with a 12-hour light/dark cycle and ad libitum access to food and water, except during fasting periods.
- Acclimatization: Animals should be allowed to acclimatize to the housing conditions for at least one week prior to the commencement of experiments.

Food Intake Studies

This protocol is designed to assess the anorexigenic effects of **JMV 236** and its combination partners.

- Fasting: Mice are fasted overnight (typically 16-18 hours) with free access to water.
- Drug Administration:
  - **JMV 236**, devazepide, and palm-PrRP31 are dissolved in sterile saline (0.9% NaCl). Devazepide may require a vehicle containing a small percentage of DMSO.
  - Compounds are administered via intraperitoneal (i.p.) injection.

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- For combination studies, devazepide is typically administered 30 minutes prior to **JMV 236** or the **JMV 236**/palm-PrRP31 combination.

- Re-feeding and Measurement:
  - Immediately after the final injection, pre-weighed food is returned to the cages.
  - Food intake is measured at regular intervals (e.g., 30, 60, 120 minutes) by weighing the remaining food.
  - Spillage should be accounted for by placing a collection paper under the food hopper.

Immunohistochemistry for c-Fos Expression

This protocol is used to identify neurons that are activated by the administered compounds. The c-Fos protein is an indirect marker of recent neuronal activity.

- Perfusion and Tissue Collection:
  - At a predetermined time point after drug administration (e.g., 90 minutes), mice are deeply anesthetized with an appropriate anesthetic (e.g., pentobarbital).
  - Mice are transcardially perfused with phosphate-buffered saline (PBS) followed by 4% paraformaldehyde (PFA) in PBS to fix the brain tissue.
  - Brains are carefully dissected and post-fixed in 4% PFA overnight at 4°C.

- Sectioning:
  - Brains are cryoprotected in a sucrose solution (e.g., 30% sucrose in PBS) until they sink.
  - Coronal sections (e.g., 30 µm thick) of the brain, including the cNTS and PVN, are cut using a cryostat.

- Immunostaining:
  - Blocking: Sections are incubated in a blocking solution (e.g., PBS with Triton X-100 and normal goat serum) to reduce non-specific antibody binding.

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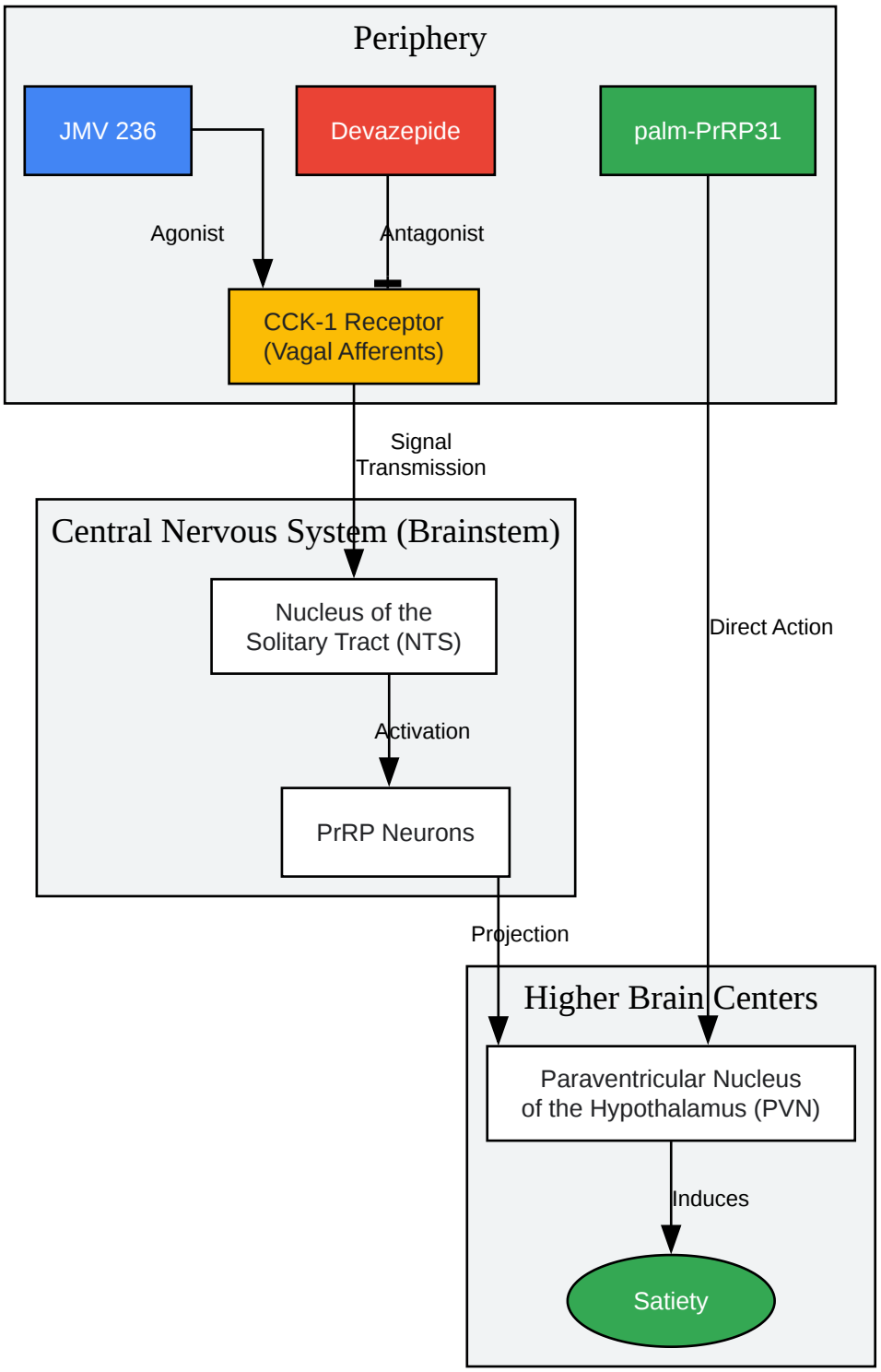
- Primary Antibody: Sections are incubated with a primary antibody against c-Fos (e.g., rabbit anti-c-Fos) overnight at 4°C. For co-localization studies, a primary antibody against PrRP can also be included.
- Secondary Antibody: After washing, sections are incubated with a fluorescently labeled secondary antibody (e.g., goat anti-rabbit conjugated to a fluorophore) for 1-2 hours at room temperature.
- Mounting and Coverslipping: Sections are mounted onto glass slides and coverslipped with a mounting medium containing DAPI to visualize cell nuclei.

- Imaging and Analysis:
  - Fluorescent images of the cNTS and PVN are captured using a confocal or fluorescence microscope.
  - The number of c-Fos positive cells in each region of interest is counted using image analysis software.

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the proposed signaling pathway of **JMV 236** and the experimental workflows.

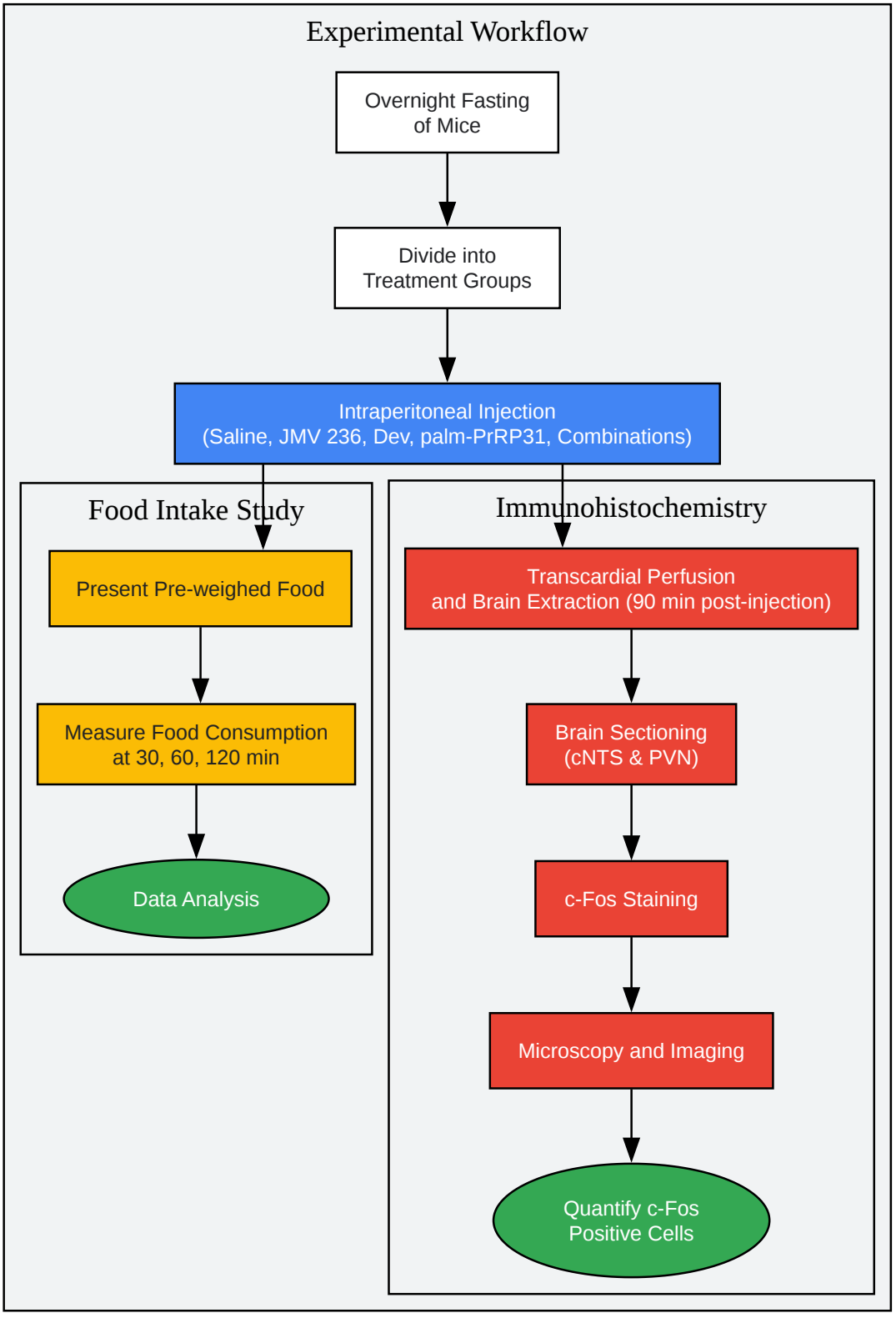
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Proposed signaling pathway of **JMV 236** in appetite regulation.

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Workflow for investigating **JMV 236** combination effects.

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References

- 1. Effects of a new cholecystokinin analogue (JMV 236) on food intake and brain monoamines in the rat - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Cholecystokinin System Is Involved in the Anorexigenic Effect of Peripherally Applied Palmitoylated Prolactin-Releasing Peptide in Fasted Mice - PMC [pmc.ncbi.nlm.nih.gov]
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